A Deep Dive into the Spectroscopic Signature of (+)-cis-Chrysanthemic Acid

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Compound of Interest

Compound Name:	*(+)-cis-Chrysanthemic acid*
CAS No.:	*2935-23-1*
Cat. No.:	*B1202389*

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Introduction

(+)-cis-Chrysanthemic acid is a key chiral building block in the synthesis of a number of commercially important pyrethroid insecticides.[1][2] Its specific stereochemistry plays a crucial role in the biological activity of the final products. A thorough understanding of its structural features through spectroscopic analysis is paramount for quality control, process optimization, and new drug discovery in the agrochemical and pharmaceutical industries. This guide provides a detailed analysis of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **(+)-cis-Chrysanthemic acid**, offering insights into the interpretation of its unique spectral signature.

Molecular Structure and Stereochemistry

To fully appreciate the spectroscopic data, it is essential to first visualize the molecule's three-dimensional arrangement. The structure of **(+)-cis-Chrysanthemic acid**, with its characteristic cyclopropane ring and chiral centers, dictates the electronic and vibrational environments of its atoms, which are in turn reflected in the NMR, IR, and MS spectra.

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Caption: Chemical structure of **(+)-cis-Chrysanthemic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of organic molecules. For **(+)-cis-Chrysanthemic acid**, both ^{1}H and ^{13}C NMR provide critical information for structural confirmation and stereochemical assignment.

^{1}H NMR Spectroscopy

The proton NMR spectrum of **(+)-cis-Chrysanthemic acid** in a suitable solvent like $CDCl_3$ exhibits characteristic signals for the protons on the cyclopropane ring, the vinyl group, the gem-dimethyl groups, and the carboxylic acid proton. The acidic proton of the carboxylic acid typically appears as a broad singlet far downfield, generally in the range of 10-13 ppm, due to hydrogen bonding.[3][4][5]

Table 1: Predicted ^{1}H NMR Chemical Shifts for **(+)-cis-Chrysanthemic acid**

Proton Assignment	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
-COOH	10.0 - 13.0	br s	-
Vinylic CH	~5.0	d	~8.0
Cyclopropane CH	~2.0 - 2.2	m	-
Cyclopropane CH	~1.5 - 1.7	m	-
gem-Dimethyl CH_3	~1.2	s	-
gem-Dimethyl CH_3	~1.1	s	-
Vinylic CH_3	~1.7	s	-
Vinylic CH_3	~1.6	s	-

Note: These are predicted values and may vary depending on the solvent and instrument frequency.

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^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule. Due to the presence of ten carbon atoms in unique electronic environments, the spectrum of chrysanthemic acid is expected to show ten distinct signals.[6] The carbonyl carbon of the carboxylic acid is significantly deshielded and appears downfield, typically between 170 and 185 ppm.[7] The chemical shifts of the gem-dimethyl groups on the cyclopropane ring are particularly sensitive to the cis/trans stereochemistry.[8] For the cis isomer, these methyl carbons typically resonate at approximately 14.8 ppm and 28.6 ppm.[8]

Table 2: Representative ^{13}C NMR Chemical Shifts for cis-Chrysanthemic Acid Derivatives[9]

Carbon Assignment	Chemical Shift (δ, ppm)
C=O	~175
Vinylic C	~135
Vinylic C	~120
Cyclopropane C	~35
Cyclopropane C	~32
Quaternary Cyclopropane C	~32
gem-Dimethyl C	~28
gem-Dimethyl C	~15
Vinylic CH_3	~25
Vinylic CH_3	~18

Note: These values are based on related cis-chrysanthemic acid derivatives and provide a good approximation for **(+)-cis-Chrysanthemic acid**.

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **(+)-cis-Chrysanthemic acid** in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in a standard 5 mm NMR tube. The choice of

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solvent is critical as polar solvents can shift the carboxyl peak.[7] For carboxylic acids that are sparingly soluble, the addition of a small piece of sodium to form the soluble salt can be employed.[5]

- ^{1}H NMR Acquisition: Acquire the spectrum on a 400 MHz or higher field NMR spectrometer. Typical parameters include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and an acquisition time of 2-3 seconds.

- ^{13}C NMR Acquisition: Acquire the spectrum using a proton-decoupled pulse sequence. A larger number of scans will be required compared to ^{1}H NMR due to the lower natural abundance of ^{13}C.

Caption: General workflow for NMR analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule. The IR spectrum of **(+)-cis-Chrysanthemic acid** is dominated by the characteristic absorptions of the carboxylic acid group and the carbon-carbon double bond.

A very broad absorption band is expected in the region of 2500-3300 cm^{-1} due to the O-H stretching vibration of the hydrogen-bonded carboxylic acid dimer.[3] The carbonyl (C=O) stretching vibration will give rise to a strong, sharp peak typically between 1690 and 1760 cm^{-1}.[3] The C=C stretching of the isobutenyl group will appear around 1600-1650 cm^{-1}.[10]

Table 3: Key IR Absorption Bands for **(+)-cis-Chrysanthemic acid**

Functional Group	Wavenumber (cm^{-1})	Intensity
O-H (Carboxylic acid)	2500 - 3300	Broad, Strong
C=O (Carboxylic acid)	1690 - 1760	Strong, Sharp
C=C (Alkene)	1600 - 1650	Medium
C-H (sp^2 and sp^3)	2850 - 3100	Medium-Strong
C-O (Carboxylic acid)	1210 - 1320	Strong

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Experimental Protocol: IR Spectroscopy

- Sample Preparation (KBr Pellet): Mix a small amount of the sample with dry potassium bromide (KBr) powder. Grind the mixture to a fine powder and press it into a transparent pellet using a hydraulic press.
- Sample Preparation (Thin Film): If the sample is a low-melting solid or an oil, it can be placed as a thin film between two salt (NaCl or KBr) plates.
- Acquisition: Record the spectrum using a Fourier-Transform Infrared (FTIR) spectrometer, typically over the range of 4000-400 cm^{-1}.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used for structural elucidation and confirmation. For carboxylic acids, the molecular ion peak (M^+) in electron ionization (EI) mass spectrometry can be weak or absent.[11]

The fragmentation of chrysanthemic acid is characterized by several key pathways. A primary fragmentation involves the loss of the carboxyl group (-COOH), leading to a prominent peak.[12] Another common fragmentation for carboxylic acids is the McLafferty rearrangement, which results in the loss of an alkene and the formation of an even-mass fragment ion.[4] Alpha-cleavage next to the carbonyl group can lead to the loss of an OH radical (M-17) or the entire COOH group (M-45).[11][13]

Table 4: Expected Key Fragments in the Mass Spectrum of **(+)-cis-Chrysanthemic acid**

m/z	Proposed Fragment
168	$[M]^+$ (Molecular Ion)
153	$[M - CH_3]^+$
123	$[M - COOH]^+$
81	Fission of cyclopropane ring
67	Further fragmentation

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Experimental Protocol: Mass Spectrometry

- Sample Introduction: The sample can be introduced into the mass spectrometer via a direct insertion probe or through a gas chromatograph (GC-MS). GC-MS is often preferred for its ability to separate the analyte from impurities.
- Ionization: Electron Ionization (EI) is a common method for small molecules. Electrospray ionization (ESI) can also be used, particularly for LC-MS applications.[14]
- Analysis: The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight) and detected.

Caption: Simplified EI-MS fragmentation of Chrysanthemic Acid.

Conclusion

The spectroscopic data of **(+)-cis-Chrysanthemic acid** provides a detailed fingerprint of its molecular structure. The combination of NMR, IR, and MS allows for unambiguous identification, purity assessment, and stereochemical confirmation. This technical guide serves as a valuable resource for scientists engaged in the synthesis, analysis, and development of pyrethroid-based compounds, ensuring the integrity and quality of these important agrochemicals.

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